

Application Notes and Protocols for Pt-Rh Catalysts in Automotive Emissions Control

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Compound of Interest

Compound Name: *Platinum rhodium*

Cat. No.: *B082538*

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These application notes provide a comprehensive overview of the use of Platinum-Rhodium (Pt-Rh) catalysts in three-way catalytic converters (TWCs) for the abatement of harmful emissions from vehicular exhaust. The document details the synergistic mechanism of Pt and Rh, presents key performance data, and outlines detailed experimental protocols for catalyst preparation and evaluation.

Introduction to Pt-Rh Three-Way Catalysis

Three-way catalysts are a cornerstone of modern gasoline vehicle emission control systems, designed to simultaneously convert carbon monoxide (CO), unburnt hydrocarbons (HC), and nitrogen oxides (NOx) into less harmful substances like carbon dioxide (CO₂), water (H₂O), and nitrogen (N₂).^{[1][2]} The combination of platinum and rhodium is critical to the efficacy of these systems. Platinum is highly effective for the oxidation of CO and hydrocarbons, while rhodium is the primary catalyst for the reduction of NOx.^{[3][4]} The synergy between Pt and Rh enhances the overall performance and durability of the catalyst, making the bimetallic system more effective than either metal alone.^{[5][6]}

The overall reactions occurring in a TWC are:

- Oxidation of CO: $2\text{CO} + \text{O}_2 \rightarrow 2\text{CO}_2$ (catalyzed by Pt)
- Oxidation of Hydrocarbons (e.g., Propene): $2\text{C}_3\text{H}_6 + 9\text{O}_2 \rightarrow 6\text{CO}_2 + 6\text{H}_2\text{O}$ (catalyzed by Pt)

- Reduction of NOx: $2\text{NO} + 2\text{CO} \rightarrow \text{N}_2 + 2\text{CO}_2$ (catalyzed by Rh)

Performance Data of Pt-Rh Catalysts

The performance of a three-way catalyst is often evaluated by its "light-off temperature" (T_{50}), which is the temperature at which 50% of a pollutant is converted.^[1] A lower light-off temperature indicates a more active catalyst, as it begins to control emissions sooner after the engine starts. The following tables summarize typical performance data for Pt-Rh catalysts.

Table 1: Light-off Temperatures (T_{50}) for Pt, Rh, and Pt-Rh Catalysts

Catalyst	Pollutant	T_{50} (°C)	Reference
Pt-only	CO	159	[1]
Rh-only	CO	245	[1]
Pt-Rh	CO	~150-200	[1]
Pt-only	HC (Propene)	~250	[1]
Rh-only	HC (Propene)	<250	[1]
Pt-Rh	HC (Propene)	<250	[1]
Pt-only	NO	253	[1]
Rh-only	NO	253	[1]
Pt-Rh	NO	247	[1]

Note: Performance can vary based on catalyst formulation, support material, and aging conditions.

Table 2: Conversion Efficiencies at 500°C

Catalyst	Pollutant	Conversion Efficiency (%)	Reference
Pt-only	NO	70	[1]
Pt-Rh	NO	91	[1]
Aged Pt-only	NO	72	[7]
Aged Pt-Rh	CO, HC, NO	High activity maintained	[7]

Experimental Protocols

Catalyst Preparation: Incipient Wetness Impregnation

This method is commonly used to disperse precious metal precursors onto a high-surface-area support material like $\gamma\text{-Al}_2\text{O}_3$, often doped with cerium oxide to improve oxygen storage capacity.[1][8]

Materials:

- $\gamma\text{-Al}_2\text{O}_3$ support (calcined)
- H_2PtCl_6 solution (Platinum precursor)
- $\text{Rh}(\text{NO}_3)_3$ solution (Rhodium precursor)
- Deionized water
- Drying oven
- Calcination furnace

Procedure:

- Support Preparation: Calcine the $\gamma\text{-Al}_2\text{O}_3$ support at a high temperature (e.g., 700°C for 4 hours) to ensure its stability and desired surface properties.[1]

- **Pore Volume Determination:** Determine the pore volume of the calcined support by measuring the amount of water it can absorb.
- **Precursor Solution Preparation:** Prepare an aqueous solution containing the desired amounts of H_2PtCl_6 and $\text{Rh}(\text{NO}_3)_3$. The volume of this solution should be equal to the pore volume of the support material to ensure complete absorption.
- **Impregnation:** Add the precursor solution to the support material dropwise while continuously mixing to ensure uniform distribution.
- **Drying:** Dry the impregnated support in an oven at approximately 120°C for several hours to remove the solvent.
- **Calcination:** Calcine the dried catalyst in air at a high temperature (e.g., $500\text{--}700^\circ\text{C}$) for several hours to decompose the precursors and form the active metal nanoparticles.^[1]

Catalyst Performance Evaluation: Light-off Test

This test determines the light-off temperature (T_{50}) of the catalyst.^[9]

Apparatus:

- Fixed-bed flow reactor (e.g., quartz tube)
- Furnace with temperature controller
- Mass flow controllers for gas blending
- Gas analyzer (e.g., FTIR or specific CO, HC, NO_x analyzers)
- Thermocouple

Procedure:

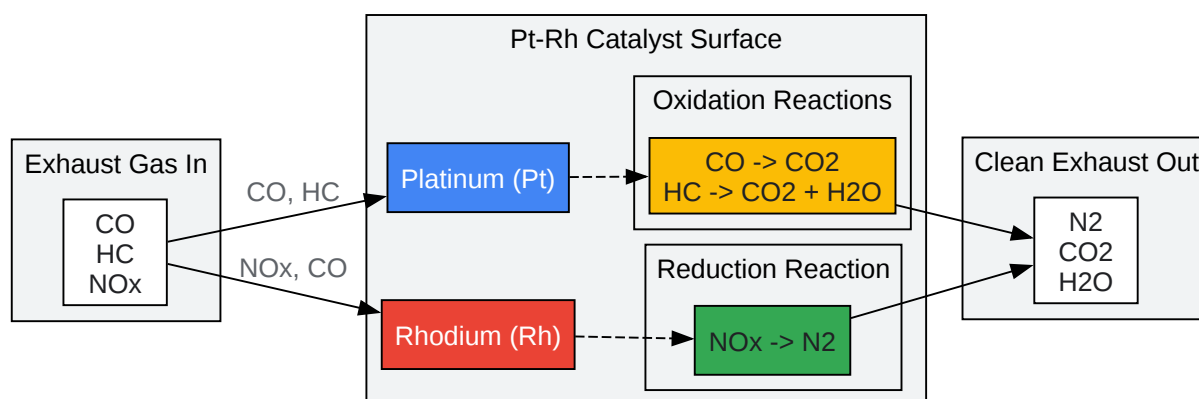
- **Catalyst Loading:** Load a known amount of the catalyst into the reactor.
- **Pre-treatment (Degreening):** Heat the catalyst under a controlled atmosphere (e.g., simulated exhaust gas at a specific air-fuel ratio, λ) to a high temperature (e.g., 550°C) for a

set period (e.g., 1 hour) to stabilize the catalyst structure.[9]

- Cooling: Cool the catalyst to a low starting temperature (e.g., 100°C) under an inert atmosphere (e.g., N₂).[9]
- Ramped Heating: Introduce a simulated exhaust gas mixture (containing CO, HC, NO, O₂, H₂O, and a balance of N₂) over the catalyst.
- Data Acquisition: Increase the temperature of the catalyst at a constant rate (e.g., 5°C/min) while continuously measuring the concentrations of CO, HC, and NO_x at the reactor outlet.
[9]
- Data Analysis: Plot the conversion efficiency of each pollutant as a function of temperature. The temperature at which 50% conversion is achieved is the light-off temperature (T₅₀).

Visualizations

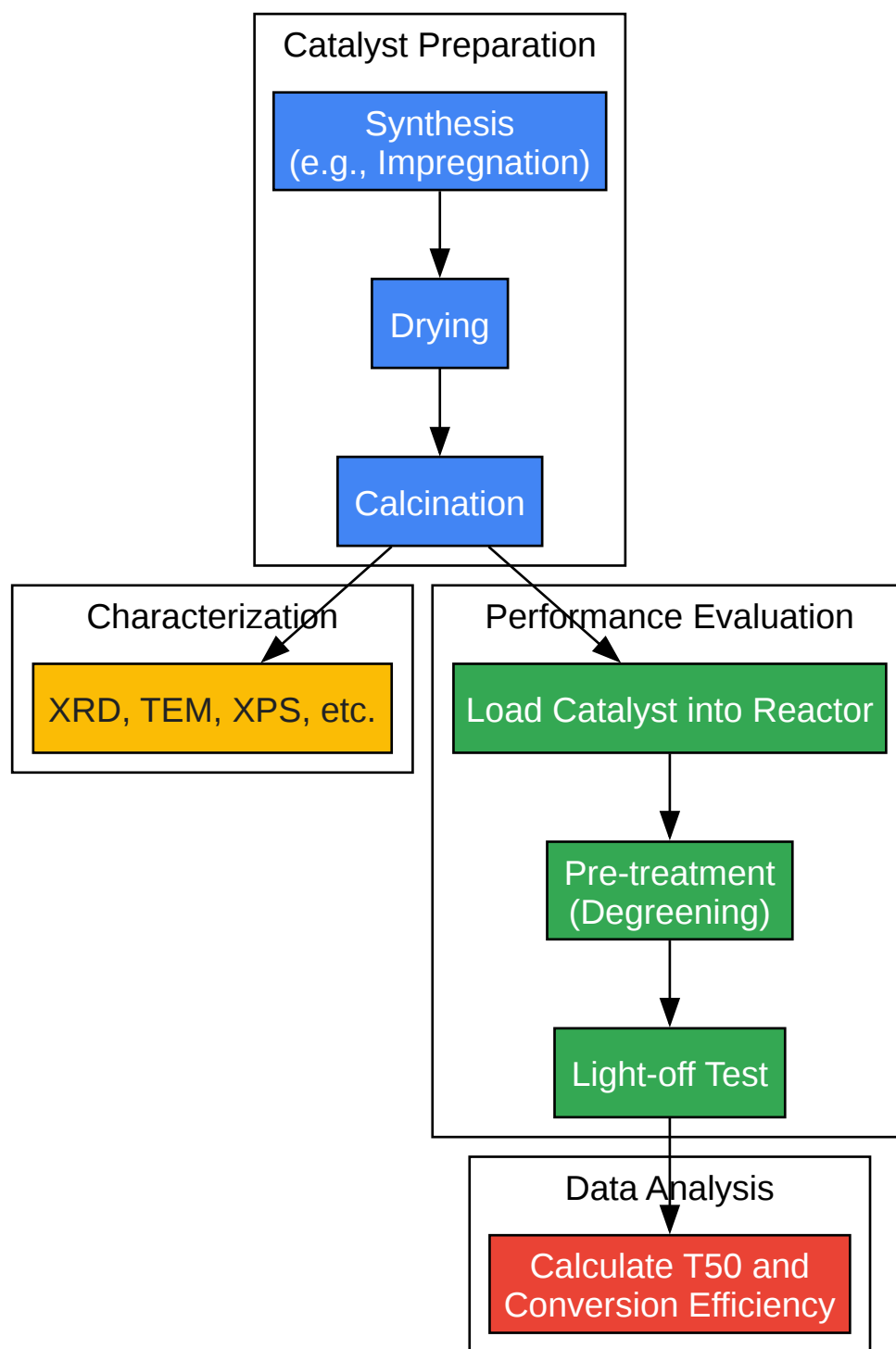
Three-Way Catalytic Converter Mechanism



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Caption: Mechanism of a Pt-Rh three-way catalytic converter.

Experimental Workflow for Catalyst Evaluation



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Caption: Workflow for catalyst preparation and performance testing.

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